

Nicotinonitrile-d4 safety data sheet (SDS) information

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Compound of Interest

Compound Name: Nicotinonitrile-d4

Cat. No.: B016967

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An In-depth Technical Guide to the Safety Data for Nicotinonitrile-d4

For researchers, scientists, and drug development professionals, a thorough understanding of the safety and handling protocols for all chemical compounds is paramount. This guide provides a detailed overview of the safety information for **Nicotinonitrile-d4** (CAS No. 1020719-32-7), a deuterated stable isotope of Nicotinonitrile.^{[1][2][3]} The information is compiled from various Safety Data Sheets (SDS) and chemical databases.

It is important to note that comprehensive safety and toxicological data for isotopically labeled compounds are often limited. Therefore, the safety data for the parent, non-labeled compound, Nicotinonitrile (CAS No. 100-54-9), is frequently used as a primary reference and should be considered in all handling and safety procedures.^{[1][4]}

Compound Identification and Properties

Nicotinonitrile-d4, also known as 3-Cyanopyridine-d4, is a deuterated analog of Nicotinonitrile where four hydrogen atoms on the pyridine ring have been replaced with deuterium.^{[2][3]} This substitution is useful for tracer studies and as an internal standard in quantitative analyses by NMR, GC-MS, or LC-MS.^[5]

Table 1: Compound Identification

Identifier	Value
Chemical Name	3-Pyridine-2,4,5,6-d4-carbonitrile[2][3]
Synonyms	Nicotinonitrile-d4, 3-Cyanopyridine-d4[1][3]
CAS Number	1020719-32-7[1][2][3]
Molecular Formula	C ₆ D ₄ N ₂ [2]
Molecular Weight	108.14 g/mol [1]

| Isotopic Enrichment | ≥98 atom % D[1] |

Table 2: Physical and Chemical Properties

Property	Value
Physical Form	Solid[2]
Melting Point	50-52 °C[2]
Boiling Point	201 °C (for non-deuterated)[4]
Solubility	Soluble in Chloroform, Ethyl Acetate, Methanol[2]
Storage Temperature	Room temperature or -20°C Freezer[1][2]

| Stability | Stable if stored under recommended conditions.[1] After three years, re-analysis is recommended.[1] |

Hazard Identification and Toxicology

The hazard profile for **Nicotinonitrile-d4** is primarily based on the data for Nicotinonitrile. It is classified as harmful if swallowed and causes skin and eye irritation.[4][6]

Table 3: GHS Hazard Information (for Nicotinonitrile)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[4][6]
Skin Irritation	Category 2	H315: Causes skin irritation[4][6]
Eye Irritation	Category 2	H319: Causes serious eye irritation[4][6]

| Specific target organ toxicity — single exposure | Category 3 | H335: May cause respiratory irritation[4][6] |

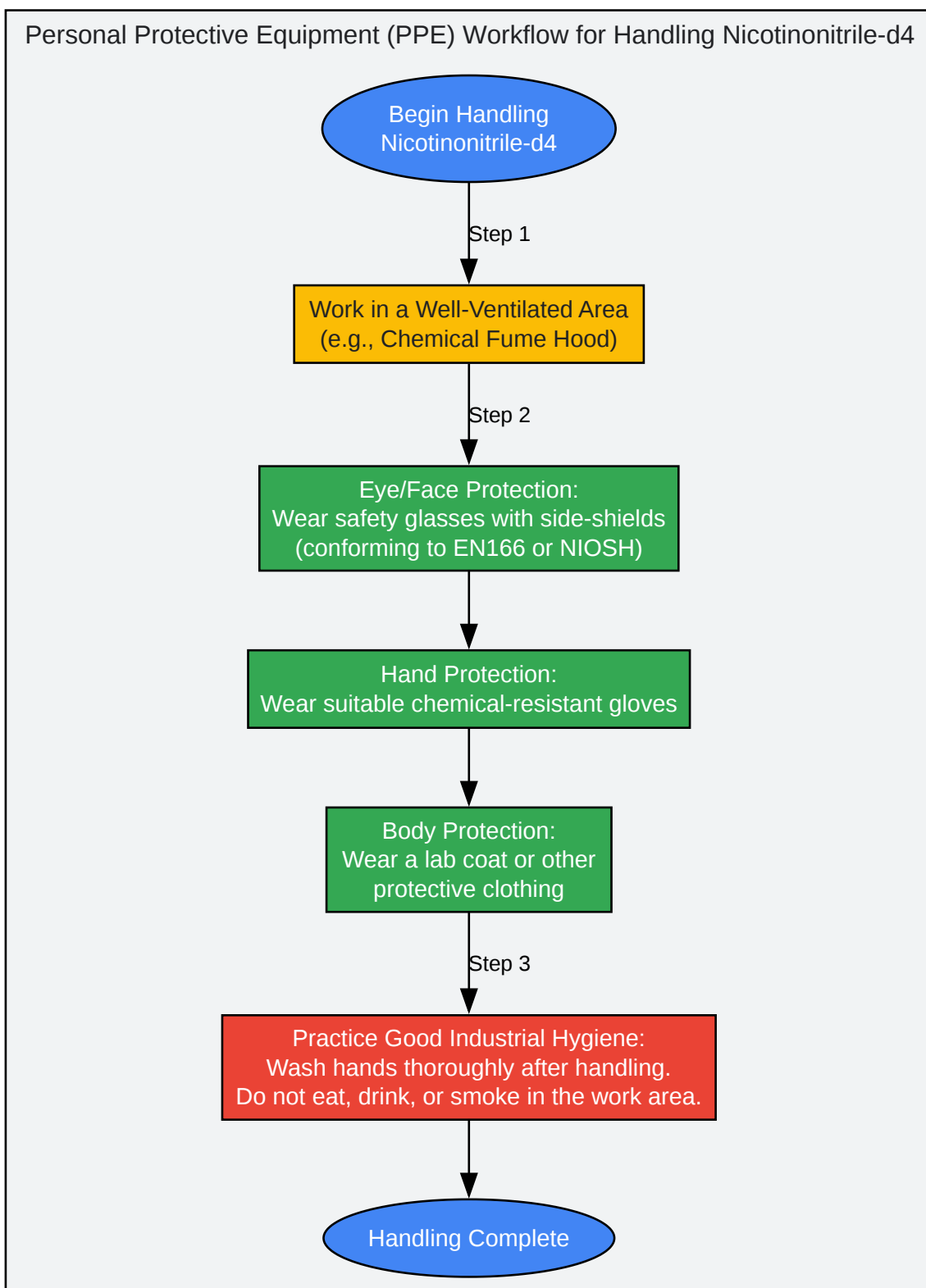
Detailed toxicological studies (e.g., LD50, LC50) for the deuterated form are not readily available in the provided search results. For the parent compound, Nicotine, which has a related pyridine structure, the probable oral lethal dose in humans is less than 5 mg/kg.[7] However, Nicotinonitrile's toxicity profile is distinct and primarily associated with irritation and acute oral toxicity.

Experimental Protocols

Safety Data Sheets summarize the results of toxicological and safety testing but typically do not include the detailed experimental protocols used to generate the data. These studies are often performed according to standardized guidelines from organizations such as the Organisation for Economic Co-operation and Development (OECD). For specific experimental methodologies, researchers would need to consult the primary toxicological literature or specific study reports, which are not contained within a standard SDS.

Handling, Storage, and Personal Protective Equipment (PPE)

Proper handling and storage are critical to ensure safety. The logical workflow for using appropriate PPE when handling **Nicotinonitrile-d4** is outlined below.



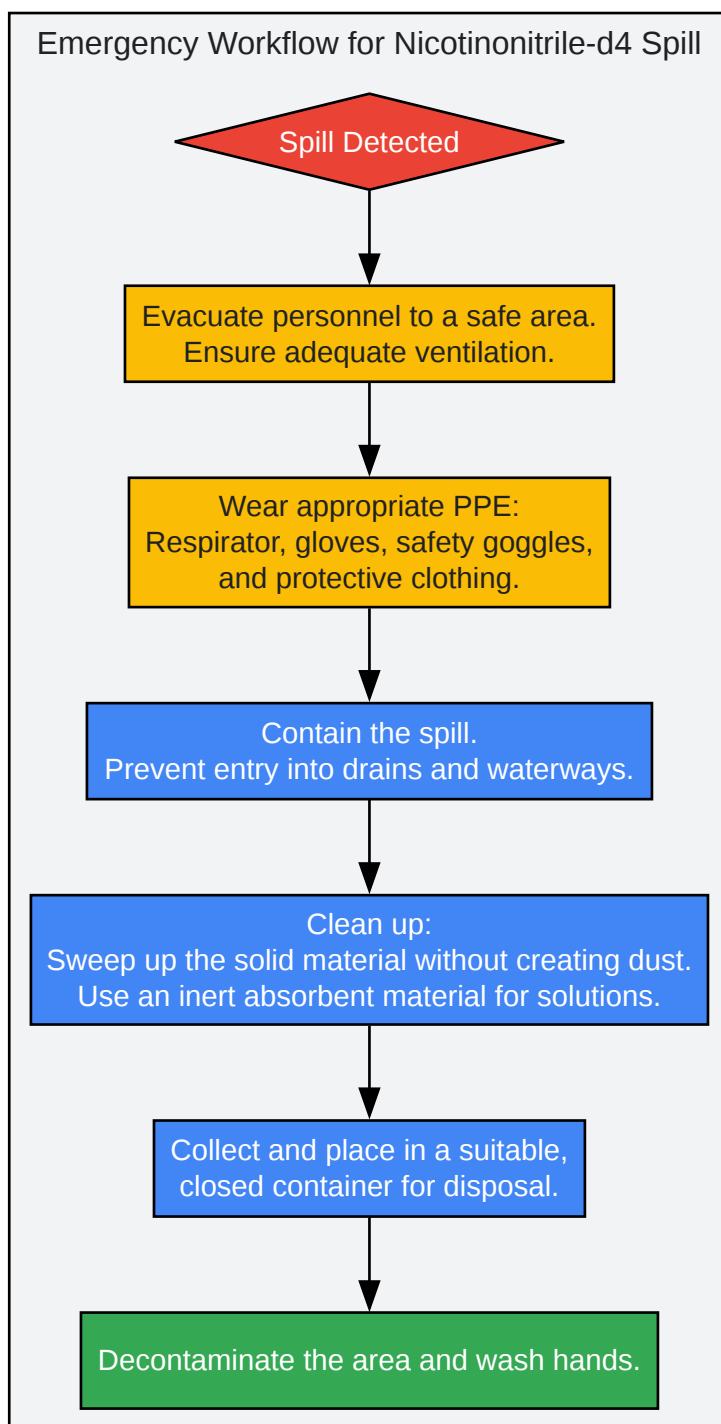
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Caption: Logical workflow for required Personal Protective Equipment (PPE).

Storage: Store in a dry, cool, and well-ventilated place.[8] Keep the container tightly closed.[8]
[9] Recommended storage temperatures vary, with some sources suggesting room temperature and others a -20°C freezer.[1][2]

Accidental Release and First Aid Measures

In the event of an accidental release, a clear and logical response is necessary to mitigate exposure and contamination.



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Caption: Logical workflow for responding to an accidental spill.

Table 4: First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician. [4]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a physician. [4] [10]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. [4] [10]

| Ingestion | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[\[4\]](#) |

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[4\]](#)[\[10\]](#)
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides and carbon monoxide.[\[7\]](#)[\[9\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[4\]](#)[\[9\]](#)[\[10\]](#)

Disposal Considerations

All chemical waste must be disposed of in accordance with local, state, and federal regulations. The material should be swept up and shoveled into suitable containers for disposal.[\[9\]](#) Avoid creating dust. Do not let the product enter drains.[\[4\]](#)

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References

- 1. cdn isotopes.com [cdn isotopes.com]
- 2. 1020719-32-7 CAS MSDS (3-CYANOPYRIDINE-2,4,5,6-D4) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. 3-Cyanopyridine-2,4,5,6-d4 | C₆H₄N₂ | CID 12218738 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. cdhfinechemical.com [cdhfinechemical.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. Nicotinonitrile - Wikipedia [en.wikipedia.org]
- 7. NICOTINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 8. assets.thermofisher.cn [assets.thermofisher.cn]
- 9. fishersci.co.uk [fishersci.co.uk]
- 10. cleanchemlab.com [cleanchemlab.com]
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